

Personal protective equipment for handling 2-Mercaptopinane

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Compound of Interest

Compound Name: 2-Mercaptopinane

Cat. No.: B1614835

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Essential Safety and Handling Guide for 2-Mercaptopinane

For Researchers, Scientists, and Drug Development Professionals: Your Comprehensive Guide to the Safe Handling and Disposal of **2-Mercaptopinane**.

This document provides immediate, essential safety protocols and logistical plans for handling **2-Mercaptopinane** (also known as mango thiol), a compound recognized for its distinct sulfurous, tropical fruit aroma. Adherence to these guidelines is critical for ensuring laboratory safety and proper environmental stewardship.

Chemical and Physical Properties

A summary of the key quantitative data for **2-Mercaptopinane** is presented below, offering a quick reference for its physical characteristics.

Property	Value
CAS Number	23832-18-0
Molecular Formula	C ₁₀ H ₁₈ S
Molecular Weight	170.31 g/mol
Appearance	Colorless to pale yellow liquid
Odor	Sulfurous, tropical fruit, grapefruit-like
Boiling Point	142 °C @ 20 mm Hg
Flash Point	97.78 °C (208.00 °F) - Closed Cup[1][2]
Specific Gravity	0.980 to 0.988 @ 25 °C[1][2]
Refractive Index	1.511 to 1.517 @ 20 °C[1][2]
Vapor Pressure	0.32 mmHg @ 25°C

Hazard Identification and Personal Protective Equipment (PPE)

2-Mercaptopinane is classified as an irritant.[1][2] The primary hazards are irritation to the skin and eyes.[1][2] Therefore, appropriate personal protective equipment must be worn at all times.

Minimum PPE Requirements:

- **Gloves:** Wear suitable chemical-resistant gloves.[1][2] The specific material and thickness should be determined based on the full Safety Data Sheet (SDS) and the nature of the handling procedure.
- **Eye/Face Protection:** Use of safety glasses with side shields or chemical splash goggles is mandatory.[1][2] A face shield may be required for operations with a high risk of splashing.
- **Body Protection:** A standard laboratory coat or long-sleeved clothing should be worn to prevent skin contact.[3]

- **Respiratory Protection:** While not explicitly stated in the summarized safety information, due to its strong odor and potential for respiratory irritation, handling should be conducted in a well-ventilated area, preferably within a chemical fume hood.

Experimental Protocol: Safe Handling of 2-Mercaptopinane

The following step-by-step procedure outlines the safe handling of **2-Mercaptopinane** in a laboratory setting.

- **Preparation and Area Setup:**
 - Ensure a chemical fume hood is operational and available.
 - Verify that an emergency eyewash station and safety shower are accessible.
 - Assemble all necessary equipment and reagents before handling the chemical.
 - Don the required personal protective equipment (gloves, eye protection, lab coat).
- **Handling the Chemical:**
 - Conduct all transfers and manipulations of **2-Mercaptopinane** within a certified chemical fume hood to minimize inhalation exposure.
 - Avoid direct contact with skin and eyes.[\[1\]](#)[\[2\]](#)
 - Use appropriate, clean glassware and equipment.
 - Keep containers of **2-Mercaptopinane** tightly closed when not in use.[\[3\]](#)
- **In Case of Exposure:**
 - **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical advice.[\[1\]](#)[\[2\]](#)
 - **Skin Contact:** Remove contaminated clothing and wash the affected area thoroughly with soap and water.

- Inhalation: Move the affected person to fresh air. If they experience breathing difficulties, seek medical attention.
- Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.

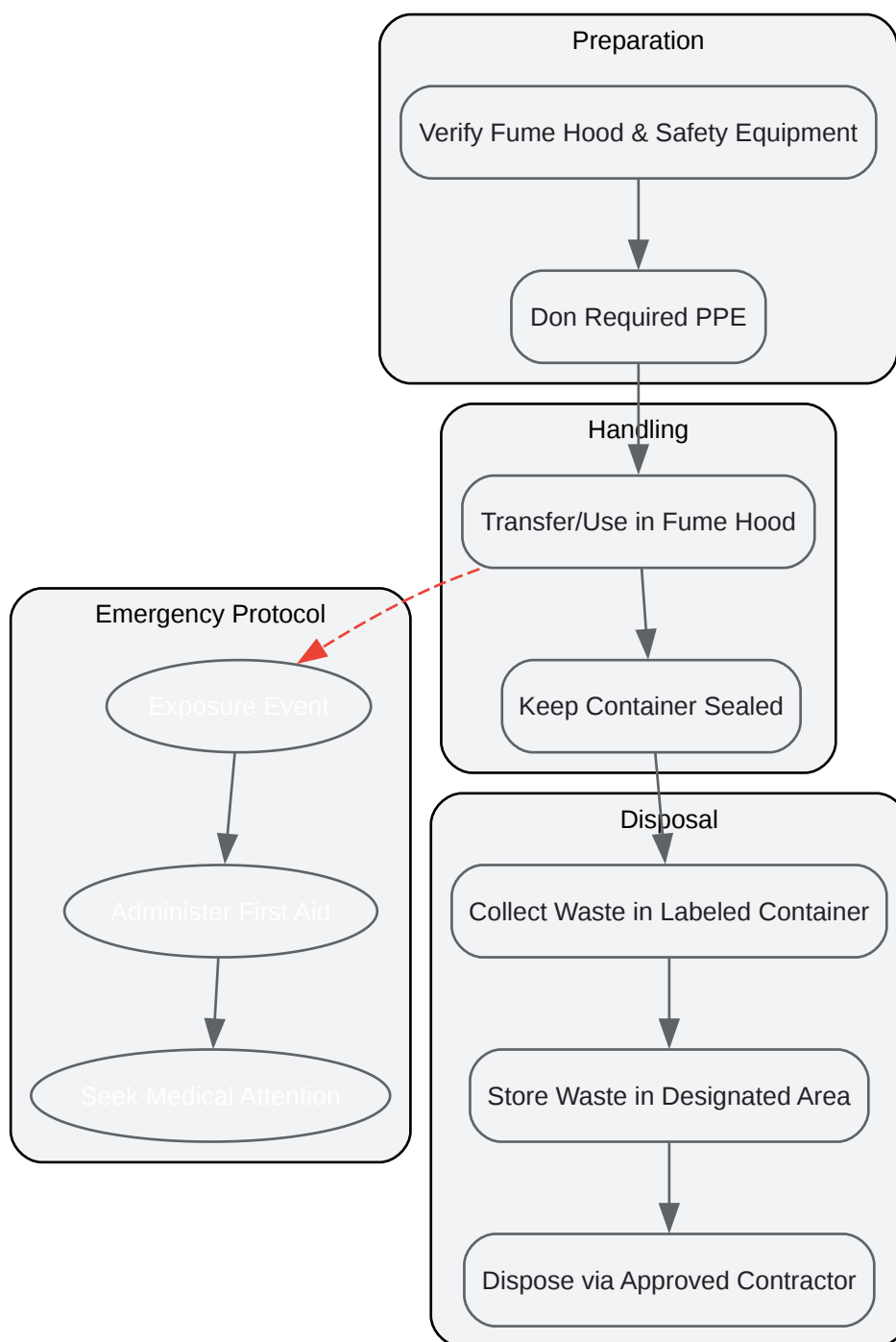
Disposal Plan

Proper disposal of **2-Mercaptopinane** and its contaminated materials is crucial to prevent environmental contamination.

- Waste Collection:
 - Collect all waste containing **2-Mercaptopinane**, including unused product and contaminated disposable materials (e.g., gloves, pipette tips), in a designated, properly labeled, and sealed hazardous waste container.
- Waste Storage:
 - Store the hazardous waste container in a cool, dry, well-ventilated area, away from incompatible materials.
- Waste Disposal:
 - Dispose of the hazardous waste through a licensed and approved waste disposal contractor. Do not pour **2-Mercaptopinane** down the drain.

Workflow for Safe Handling and Disposal

The following diagram illustrates the logical flow of operations for the safe handling and disposal of **2-Mercaptopinane**.



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Caption: Workflow for the safe handling and disposal of **2-Mercaptopinane**.

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